

3a-Epiburchellin CAS number 155551-61-4 properties

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Compound of Interest

Compound Name: 3a-Epiburchellin

Cat. No.: B15592467

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An in-depth technical guide on the properties of **3a-Epiburchellin** (CAS Number 155551-61-4) is currently limited by the lack of publicly available scientific literature. While the compound is identified as a lignan, a class of polyphenols found in plants, detailed experimental data regarding its specific properties, biological activities, and synthesis remains scarce in accessible records.

Overview

3a-Epiburchellin is classified as a lignan and is known to be isolated from *Ocotea cymbarum*, a species of flowering plant in the laurel family, Lauraceae. Lignans, in general, are recognized for a variety of biological activities, and compounds isolated from *Ocotea* species have been investigated for insecticidal and antiplasmodial properties. However, specific data for **3a-Epiburchellin** is not readily available in the public domain.

Chemical and Physical Properties

Quantitative data regarding the chemical and physical properties of **3a-Epiburchellin** are not detailed in currently accessible literature. Commercial suppliers indicate a purity of greater than 95% for the compound.

Due to the absence of specific experimental data in the searched literature, a table of quantitative properties cannot be constructed at this time.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **3a-Epiburchellin** are not available in the reviewed search results. A key publication titled "Biomimetic syntheses of the neolignans guianin, burchellin, 2-epi,**3a-epiburchellin** and futoenone" by George Buechi and Ching-Pong Mak, published in the Journal of the American Chemical Society in 1977, is cited by a commercial supplier in relation to the compound's structure identification. This publication likely contains the original synthesis and characterization data. However, the full text of this article is not publicly accessible, preventing the extraction of the detailed methodologies required for this guide.

Biological Activity and Signaling Pathways

There is no specific information available in the searched literature concerning the biological activity, mechanism of action, or any associated signaling pathways for **3a-Epiburchellin**. While lignans as a class are known to exhibit a range of biological effects, data specific to this compound is absent.

Visualizations

Without information on signaling pathways or experimental workflows related to **3a-Epiburchellin**, the creation of the requested Graphviz diagrams is not possible.

In conclusion, while **3a-Epiburchellin** is a known chemical entity with an assigned CAS number, a comprehensive technical guide detailing its properties is hampered by the limited availability of primary scientific literature in the public domain. The key to unlocking this information appears to be the original 1977 publication by Buechi and Mak, which is not currently accessible through public web searches. Further research and access to specialized chemical and scientific databases would be necessary to provide the in-depth technical guide requested.

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